

Solubility of 5-Bromo-2-propoxypyrimidine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *5-Bromo-2-propoxypyrimidine*

Cat. No.: *B1292394*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Bromo-2-propoxypyrimidine**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a framework for solubility determination. It includes qualitative solubility information for structurally related compounds, a detailed, adaptable experimental protocol for quantitative solubility measurement, and a general synthetic pathway for 5-bromo-2-substituted pyrimidines. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary information and methodologies to effectively utilize **5-Bromo-2-propoxypyrimidine** in their work.

Introduction

5-Bromo-2-propoxypyrimidine is a substituted pyrimidine derivative of significant interest in medicinal chemistry and drug development. The pyrimidine scaffold is a core component of many biologically active molecules, and the bromo- and propoxy- substituents on this particular compound offer versatile handles for further chemical modification. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in chemical reactions, purification processes, formulation development, and *in vitro/in vivo* screening.

This guide addresses the current information gap regarding the quantitative solubility of **5-Bromo-2-propoxypyrimidine**. While direct experimental data is not readily available, this document provides valuable context through comparative data of analogous compounds and outlines a robust methodology for its empirical determination.

Physicochemical Properties of 5-Bromo-2-propoxypyrimidine

A summary of the key physicochemical properties of **5-Bromo-2-propoxypyrimidine** is presented below.

Property	Value
Chemical Formula	C ₇ H ₉ BrN ₂ O
Molecular Weight	217.07 g/mol
Appearance	Expected to be a solid at room temperature
CAS Number	Not readily available

Solubility Profile

Quantitative Solubility Data

Exhaustive searches of scientific literature and chemical databases did not yield specific quantitative solubility data for **5-Bromo-2-propoxypyrimidine** in various organic solvents at different temperatures.

Qualitative Solubility of Structurally Related Compounds

To provide a useful, albeit indirect, reference for formulating solvent systems for **5-Bromo-2-propoxypyrimidine**, the following table summarizes the qualitative solubility of similar bromo-substituted pyrimidine and pyridine derivatives. The principle of "like dissolves like" suggests that the solubility of **5-Bromo-2-propoxypyrimidine** may follow similar trends.

Solvent	5-Bromo-2-nitropyridine[1]	5-Bromo-2-(methylthio)pyrimidine-4-carboxylic acid	5-BROMO-2-METHYL-PYRIMIDINE[2]
Water	Insoluble	Insoluble	-
Methanol	Slightly Soluble / Readily Dissolving	Limited compatibility	Soluble[2]
Ethanol	Readily Dissolving	Limited compatibility	-
Chloroform	Slightly Soluble	-	-
Dimethyl Sulfoxide (DMSO)	Readily Dissolving	Good solubility	-
Dimethylformamide (DMF)	-	Good solubility	-

Note: "Readily dissolving" suggests good solubility, while "slightly soluble" indicates limited solubility. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for the experimental determination of the solubility of **5-Bromo-2-propoxypyrimidine** in an organic solvent using the equilibrium gravimetric method. This method is reliable and widely used for determining the thermodynamic solubility of solid compounds.

Principle

A saturated solution of **5-Bromo-2-propoxypyrimidine** is prepared in a specific solvent at a constant temperature. A known volume or mass of the clear, saturated supernatant is then carefully transferred to a pre-weighed container and the solvent is evaporated. The mass of the remaining solid solute is determined, from which the solubility can be calculated and expressed in various units (e.g., g/100 mL, mg/mL, or mole fraction).

Materials and Equipment

- **5-Bromo-2-propoxypyrimidine** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Calibrated pipettes and syringes
- Syringe filters (chemically compatible with the solvent)
- Vials with screw caps
- Drying oven or vacuum desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **5-Bromo-2-propoxypyrimidine** to a series of vials. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
 - Accurately add a known volume (e.g., 5.00 mL) or mass of the desired organic solvent to each vial.
 - Tightly seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with constant agitation to ensure the solution reaches thermodynamic equilibrium.

- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to sediment.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette or syringe.
 - Immediately filter the solution using a syringe filter into a pre-weighed, clean, and dry container. This step is critical to remove any undissolved microparticles.
- Solvent Evaporation and Weighing:
 - Place the container with the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the solute. A gentle stream of nitrogen can be used to accelerate evaporation.
 - Once the solvent appears to be fully evaporated, place the container in a vacuum desiccator to remove any residual solvent and cool to room temperature.
 - Weigh the container with the solid residue.
 - Repeat the drying and weighing cycles until a constant mass is achieved.

Calculation of Solubility

The solubility can be calculated using the following formula:

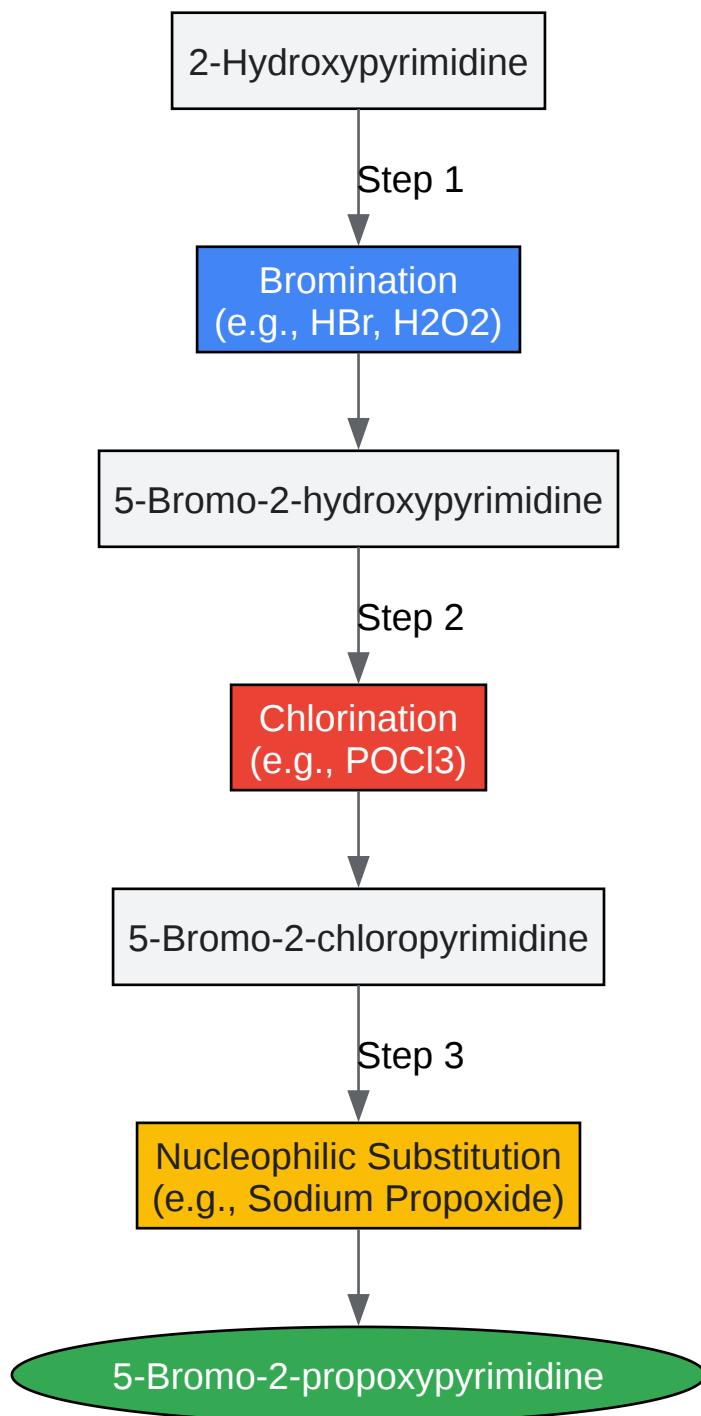
Solubility (g/100 mL) = [(Mass of container with residue - Mass of empty container) / Volume of supernatant withdrawn (mL)] * 100

Visualization of Related Processes

General Synthetic Pathway for 5-Bromo-2-Substituted Pyrimidines

The following diagram illustrates a general synthetic route to 5-bromo-2-substituted pyrimidines, starting from 2-hydroxypyrimidine. This provides context for the synthesis of the

target compound and its analogues.

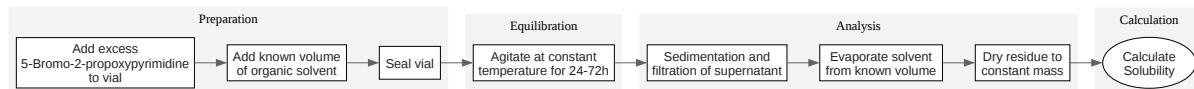


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Caption: General synthetic pathway to **5-Bromo-2-propoxypyrimidine**.

Experimental Workflow for Solubility Determination

The logical flow of the experimental protocol for determining solubility is visualized below.



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Caption: Workflow for experimental solubility determination.

Conclusion

While direct quantitative solubility data for **5-Bromo-2-propoxypyrimidine** remains elusive in the current body of scientific literature, this technical guide provides a crucial framework for researchers. By presenting qualitative data for analogous compounds and a detailed, adaptable experimental protocol, this document empowers scientists and drug development professionals to determine the solubility of this important pharmaceutical intermediate in their specific solvent systems. The provided visualizations of the general synthetic pathway and experimental workflow further aid in the practical application of this compound. The empirical determination of the solubility of **5-Bromo-2-propoxypyrimidine** is strongly encouraged to facilitate its broader use in research and development.

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References

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